Serotonin Glucuronide: A Technical Guide to a Key Metabolite

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Compound of Interest

Compound Name:	*Serotonin glucuronide*
CAS No.:	*18186-43-1*
Cat. No.:	*B584655*

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Introduction

Serotonin (5-hydroxytryptamine, 5-HT), a critical monoamine neurotransmitter, plays a pivotal role in regulating a vast array of physiological and psychological processes, including mood, sleep, appetite, and gastrointestinal motility.[1] The precise control of serotonin levels is essential for homeostasis, and its metabolism is a key aspect of this regulation. While the oxidative pathway leading to 5-hydroxyindoleacetic acid (5-HIAA) is the most prominent route of serotonin degradation, another significant pathway is Phase II conjugation, specifically glucuronidation.[2][3]

This technical guide provides an in-depth exploration of **serotonin glucuronide**, the product of serotonin's conjugation with glucuronic acid. This process, primarily catalyzed by the enzyme UDP-glucuronosyltransferase 1A6 (UGT1A6), converts the lipophilic serotonin molecule into a more water-soluble and readily excretable compound.[4][5] This guide is intended for researchers, scientists, and drug development professionals, offering a detailed overview of the biochemical pathway, quantitative data, experimental protocols, and the physiological significance of this metabolic transformation.

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Biochemical Pathway of Serotonin Glucuronidation

The formation of **serotonin glucuronide** is a crucial step in the detoxification and clearance of serotonin. This conjugation reaction occurs predominantly in the liver, with additional activity in extrahepatic tissues such as the intestine and brain.[5] The pathway involves the transfer of a glucuronic acid moiety from the activated cofactor uridine diphosphate glucuronic acid (UDPGA) to the 5-hydroxyl group of serotonin.

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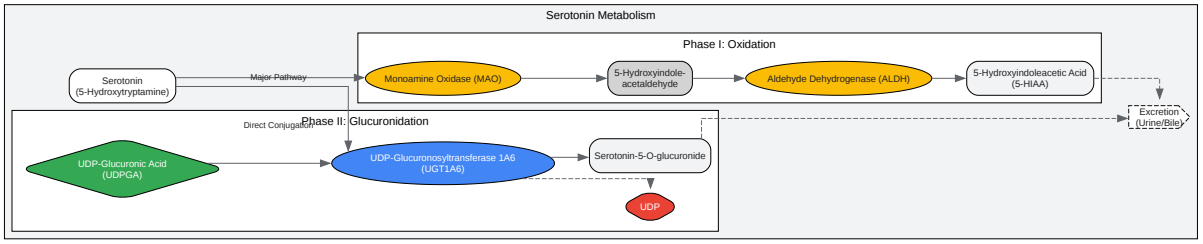

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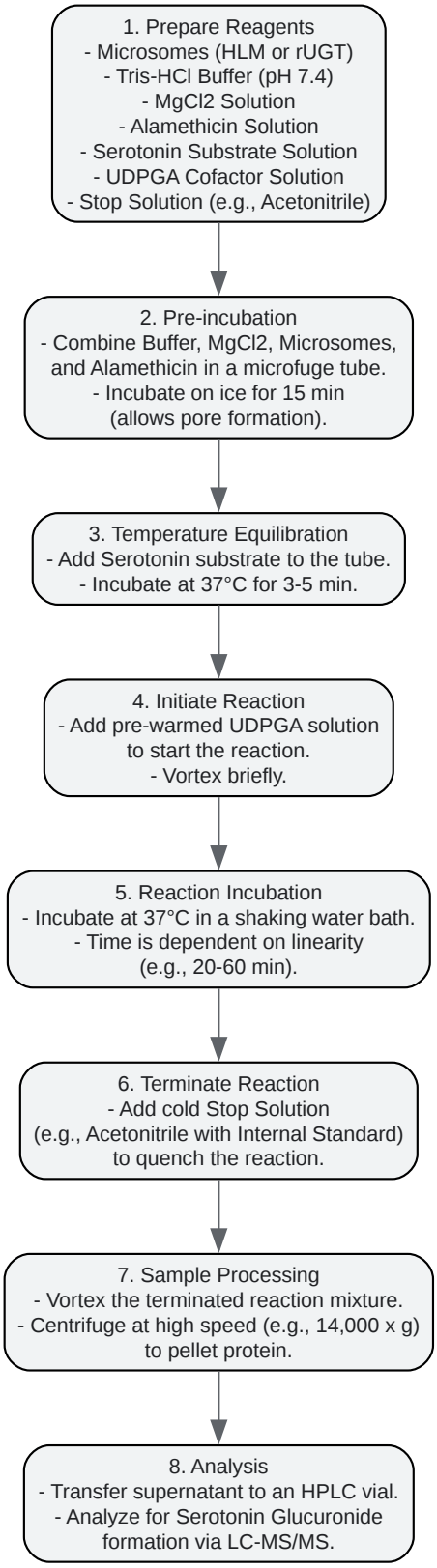

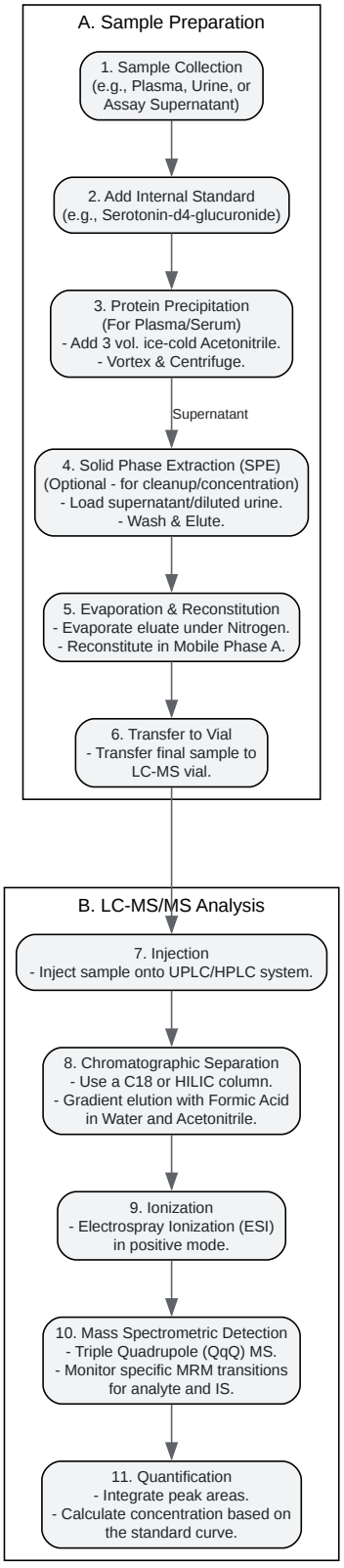

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